

5-Acetyloxindole molecular structure and weight

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Compound of Interest

Compound Name: 5-Acetyloxindole

Cat. No.: B1336615

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Technical Guide: N-Acetyloxindole

Disclaimer: The initial request specified "**5-Acetyloxindole**." However, a thorough literature and database search revealed a lack of consistent and substantial information for a compound with this specific name. It is plausible that the intended compound of interest was N-Acetyloxindole (also known as 1-Acetyloxindole-2-one), for which there is available scientific data. This technical guide will, therefore, focus on the molecular structure, properties, and available biological information for N-Acetyloxindole.

Molecular Structure and Properties

N-Acetyloxindole is a derivative of oxindole where an acetyl group is attached to the nitrogen atom of the indolin-2-one core.

Molecular Formula: $C_{10}H_9NO_2$

Molecular Weight: 175.18 g/mol [1][2]

Below is a diagram of the molecular structure of N-Acetyloxindole.

Caption: Molecular structure of N-Acetyloxindole.

Quantitative Data Summary

The following table summarizes the key quantitative data for N-Acetyloxindole.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₂	[1][2]
Molecular Weight	175.18 g/mol	[1][2]
CAS Number	21905-78-2	[1]
Melting Point	127-131 °C	[1]
Boiling Point	399.8 °C at 760 mmHg	[1]
Density	1.275 g/cm ³	[1]

Experimental Protocols

Synthesis of N-Acetyloxindole

A common method for the synthesis of N-Acetyloxindole involves the acetylation of 2-oxoindole (oxindole) using acetic anhydride.

Reaction: 2-oxoindole + Acetic Anhydride → N-Acetyloxindole + Acetic Acid

Materials:

- 2-oxoindole
- Acetic anhydride
- Pyridine (as a catalyst, optional)
- Anhydrous solvent (e.g., dichloromethane, chloroform)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

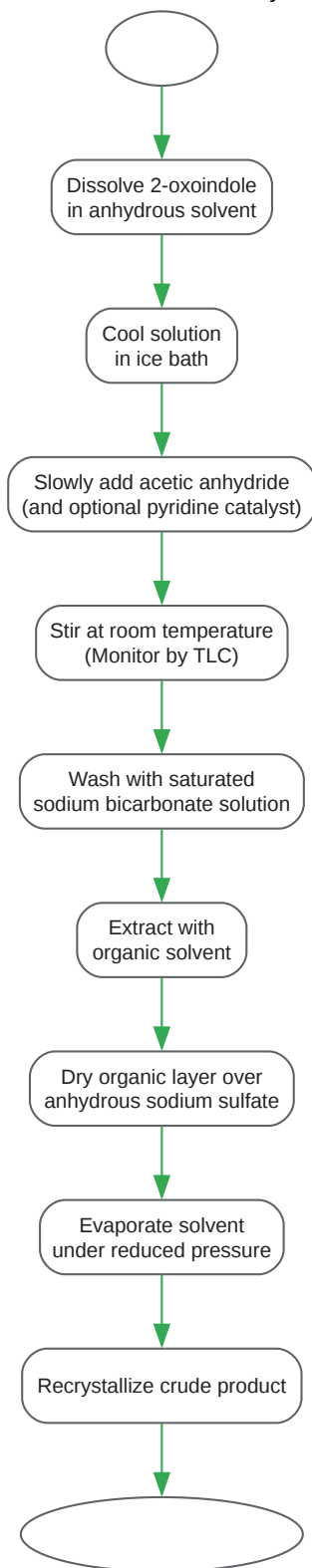
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Dissolve 2-oxoindole in an anhydrous solvent in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride to the cooled solution with continuous stirring. A catalytic amount of pyridine can be added to facilitate the reaction.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours until the reaction is complete (monitoring by TLC is recommended).
- Once the reaction is complete, wash the mixture with a saturated aqueous solution of sodium bicarbonate to neutralize any excess acetic anhydride and acetic acid.
- Extract the aqueous layer with the organic solvent used in the reaction.
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization to obtain pure N-Acetyloxindole.

Below is a diagram illustrating the experimental workflow for the synthesis of N-Acetyloxindole.

Synthesis Workflow of N-Acetyloxindole

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References

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- 2. 1-Acetyl-1,2-dihydro-3H-indol-3-one | C₁₀H₉NO₂ | CID 538819 - PubChem [pubchem.ncbi.nlm.nih.gov]
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